

# Synonyms for Ethyl 3-(methylthio)propionate in chemical literature.

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## Compound of Interest

Compound Name: Ethyl 3-(methylthio)propionate

Cat. No.: B076633

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## An In-depth Technical Guide to Ethyl 3-(methylthio)propionate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 3-(methylthio)propionate**, a sulfur-containing ester with applications in the flavor and fragrance industry and potential relevance in metabolic studies. This document details its chemical synonyms, physicochemical properties, experimental protocols for its synthesis and analysis, and its relationship to methionine metabolism.

## Chemical Synonyms and Identifiers

**Ethyl 3-(methylthio)propionate** is known by a variety of names in chemical literature and databases. Accurate identification is crucial for cross-referencing in research.<sup>[1]</sup> A comprehensive list of its synonyms is provided below.

Table 1: Synonyms and Identifiers for **Ethyl 3-(methylthio)propionate**

Identifier Type	Value
IUPAC Name	ethyl 3-(methylsulfanyl)propanoate[1]
CAS Registry Number	13327-56-5[1]
EINECS Number	236-370-7[1]
FEMA Number	3343[1]
ChEBI ID	CHEBI:87503[1]
PubChem CID	61592[1]
HMDB ID	HMDB0040413[1]
InChI	InChI=1S/C6H12O2S/c1-3-8-6(7)4-5-9-2/h3-5H2,1-2H3[1]
InChIKey	YSNWHRKJEKWJNY-UHFFFAOYSA-N[1]
SMILES	CCOC(=O)CCSC[1]
Common Synonyms	Ethyl 3-(methylthio)propanoate, Ethyl 3-methylthiopropionate, Propanoic acid, 3-(methylthio)-, ethyl ester, 3-(Methylthio)propionic acid ethyl ester, Ethyl 3-(methylmercapto)propionate, Ethyl methyl mercaptopropionate[1][2]

## Quantitative Data

A summary of the key physicochemical and toxicological properties of **Ethyl 3-(methylthio)propionate** is presented below for easy reference.

Table 2: Physicochemical Properties of **Ethyl 3-(methylthio)propionate**

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>2</sub> S
Molecular Weight	148.23 g/mol [1]
Appearance	Colorless to pale yellow liquid with an onion-like, fruity, sweet odor[1]
Boiling Point	196-197 °C at 760 mmHg[1]
Density	1.030-1.035 g/mL at 25 °C[1]
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.457-1.463[1]
Flash Point	81 °C (closed cup)
Solubility	Soluble in 95% ethanol (1 mL in 1 mL)[1]
Vapor Pressure	0.324 mmHg at 25°C

Table 3: Spectral Data References for **Ethyl 3-(methylthio)propionate**

Spectral Data Type	Reference
<sup>1</sup> H NMR	SpectraBase[1]
<sup>13</sup> C NMR	Sigma-Aldrich, SpectraBase[1]
GC-MS	NIST Mass Spectrometry Data Center[1]
FTIR	Aldrich Chemical Company, Inc., SpectraBase[1]

Table 4: Toxicological Data for **Ethyl 3-(methylthio)propionate**

Test	Result
Oral LD <sub>50</sub> (rat)	> 5000 mg/kg

## Experimental Protocols

This section outlines methodologies for the synthesis, purification, and analysis of **Ethyl 3-(methylthio)propionate**.

## Synthesis via Michael Addition

**Ethyl 3-(methylthio)propionate** is commonly synthesized via a base-catalyzed Michael addition of methyl mercaptan to ethyl acrylate.<sup>[3]</sup>

Objective: To synthesize **Ethyl 3-(methylthio)propionate**.

Materials:

- Ethyl acrylate
- Methyl mercaptan
- Pyridine (catalyst)
- Ice-salt bath
- Four-necked flask equipped with a mechanical stirrer, reflux condenser, thermometer, and gas inlet tube

Procedure:

- Assemble the reaction apparatus, ensuring the reflux condenser is cooled to -10 °C with a circulating coolant.
- Charge the flask with ethyl acrylate and a catalytic amount of pyridine.
- Cool the reaction mixture to -5 °C using an ice-salt bath.
- While vigorously stirring, slowly bubble methyl mercaptan gas through the reaction mixture via the gas inlet tube, ensuring the tip is below the liquid surface.
- Maintain the reaction temperature below 6 °C throughout the addition of methyl mercaptan.
- After the addition is complete, continue stirring the mixture for an additional hour at the same temperature.

- Remove the ice-salt bath and allow the reaction mixture to slowly warm to 30 °C, then continue stirring for another 30 minutes.
- The crude product can then be purified by vacuum distillation.

## Purification by Vacuum Distillation

Objective: To purify the synthesized **Ethyl 3-(methylthio)propionate**.

Apparatus:

- Standard vacuum distillation setup with a fractionating column.
- Heating mantle
- Vacuum pump

Procedure:

- Assemble the vacuum distillation apparatus.
- Transfer the crude reaction mixture to the distillation flask.
- Slowly apply vacuum and begin heating the flask.
- Collect the fraction boiling at 74-75 °C at approximately 13 mmHg. This fraction corresponds to the pure **Ethyl 3-(methylthio)propionate**.

## Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To confirm the identity and purity of the synthesized product.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS).
- A suitable capillary column (e.g., non-polar).

#### Procedure:

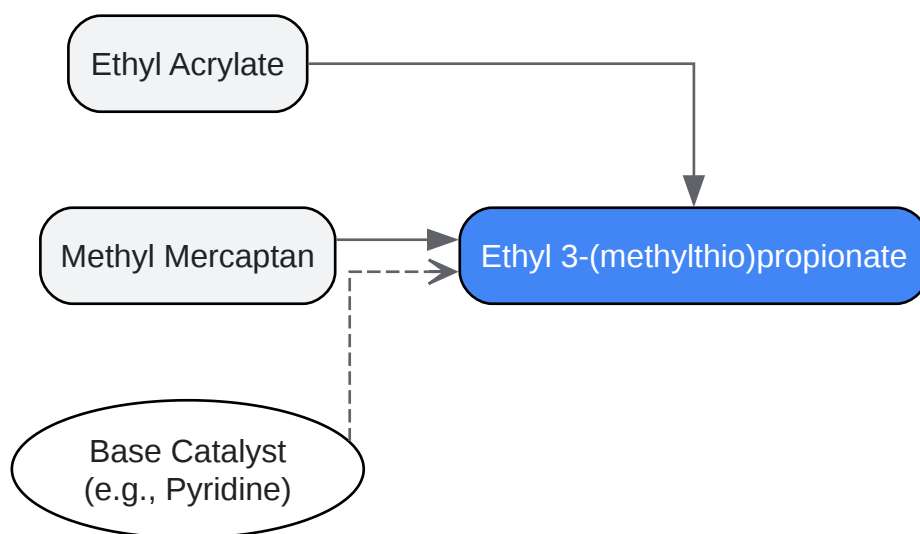
- Sample Preparation: Prepare a dilute solution of the purified product in a suitable solvent (e.g., dichloromethane).
- GC Conditions:
  - Injector Temperature: 250 °C
  - Oven Program: Start at a suitable initial temperature (e.g., 50 °C), ramp up to a final temperature (e.g., 250 °C) at a rate of 10 °C/min.
  - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from m/z 40 to 300.
- Data Analysis: Compare the obtained mass spectrum with a reference spectrum from a database (e.g., NIST). The mass spectrum of **Ethyl 3-(methylthio)propionate** is characterized by its molecular ion peak and specific fragmentation pattern.

## Signaling Pathways and Logical Relationships

While **Ethyl 3-(methylthio)propionate** is not directly a central metabolite in major signaling pathways, its hydrolysis product, 3-(methylthio)propionic acid (MTPA), is a key intermediate in the transamination pathway of methionine metabolism.<sup>[4][5][6][7][8]</sup> This pathway becomes particularly significant under conditions of high methionine intake.<sup>[4]</sup> In vivo studies have shown that fatty acid ethyl esters can be rapidly hydrolyzed in the gastrointestinal tract and blood.<sup>[9]</sup>

## Synthesis of Ethyl 3-(methylthio)propionate

The synthesis of **Ethyl 3-(methylthio)propionate** is a straightforward application of the Michael addition reaction.

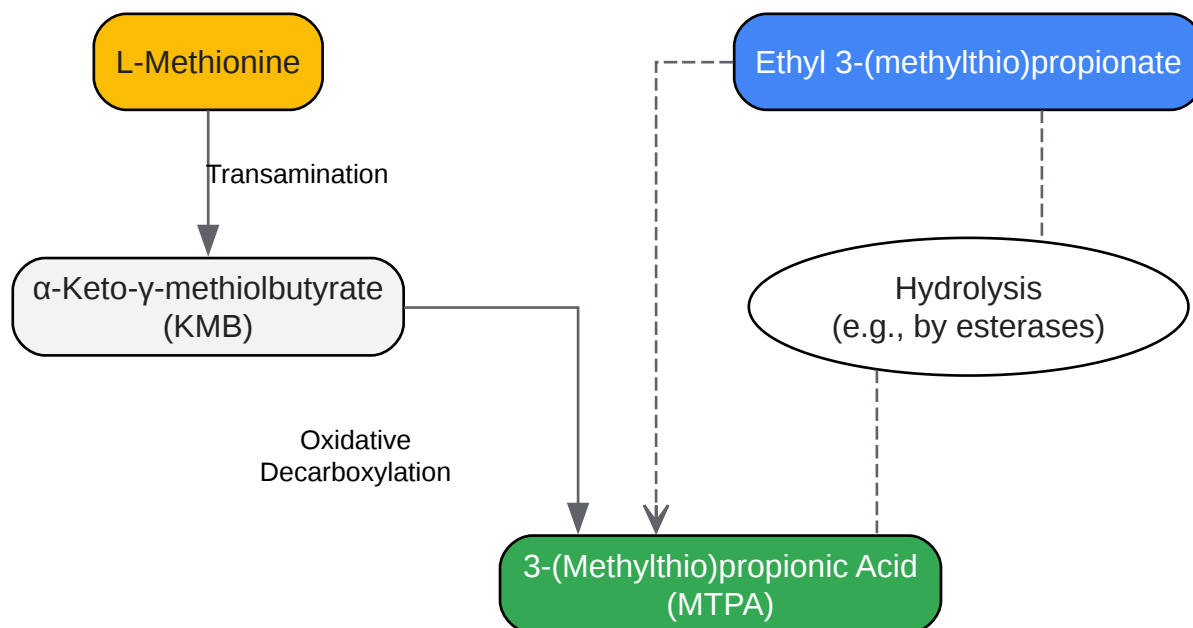


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Caption: Synthesis of **Ethyl 3-(methylthio)propionate** via Michael Addition.

## Methionine Metabolism via the Transamination Pathway

The following diagram illustrates the metabolic pathway from methionine to 3-(methylthio)propionic acid, the hydrolysis product of **Ethyl 3-(methylthio)propionate**.



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Caption: The Transamination Pathway of Methionine Metabolism.

## Experimental Workflow for GC-MS Analysis

This diagram outlines a typical workflow for the analysis of **Ethyl 3-(methylthio)propionate** using Gas Chromatography-Mass Spectrometry.



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Caption: Workflow for GC-MS Analysis of **Ethyl 3-(methylthio)propionate**.

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